

An In-depth Technical Guide on 1-Isothiocyanato-4-phenoxybenzene

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Compound of Interest

Compound Name: 1-Isothiocyanato-4-phenoxybenzene

Cat. No.: B1267209

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **1-Isothiocyanato-4-phenoxybenzene**. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

Core Physicochemical Properties

1-Isothiocyanato-4-phenoxybenzene, also known as 4-phenoxyphenyl isothiocyanate, is an organic compound with the chemical formula C₁₃H₉NOS^{[1][2]}. It belongs to the isothiocyanate class, characterized by the -N=C=S functional group, which makes it a valuable intermediate in organic synthesis^[3].

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Source
IUPAC Name	1-isothiocyanato-4-phenoxybenzene	[1]
CAS Number	3529-87-1	[1] [2]
Molecular Formula	C ₁₃ H ₉ NOS	[1] [2] [4]
Molecular Weight	227.28 g/mol	[1] [4]
Exact Mass	227.040485 g/mol	[1] [4]
InChIKey	ZKITXAAKDFPASL-UHFFFAOYSA-N	[1] [2] [4]
Canonical SMILES	C1=CC=C(C=C1)OC2=CC=C(C=C2)N=C=S	[1]

Table 2: Physical and Chemical Characteristics

Property	Value	Conditions	Source
Appearance	White to off-white solid	Ambient	[2]
Melting Point	42 °C	[2]	
Boiling Point	143 °C	0.2 Torr	[2]
Density	1.11 ± 0.1 g/cm ³	Predicted	[2]

Synthesis and Reactivity

The isothiocyanate group is a versatile electrophile, making **1-Isothiocyanato-4-phenoxybenzene** a useful building block. It readily reacts with nucleophiles, such as primary amines, to form thiourea derivatives, which are significant in the synthesis of various biologically active molecules^[3].

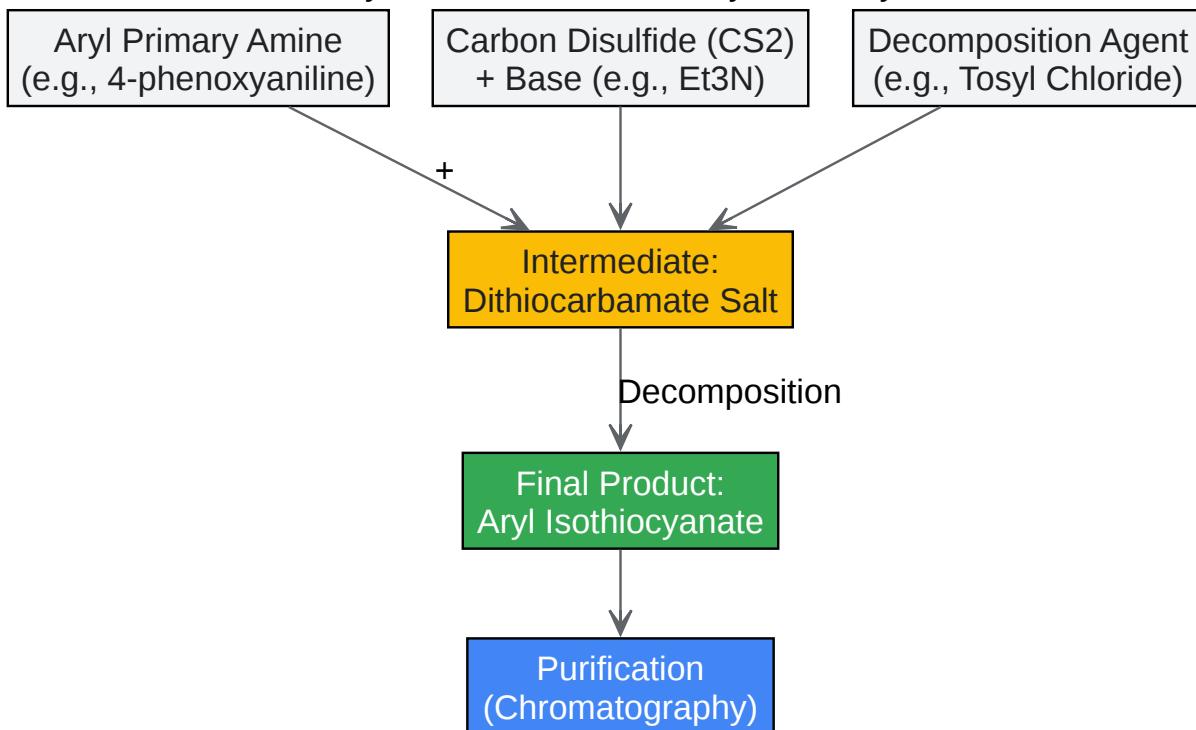
While specific protocols for **1-Isothiocyanato-4-phenoxybenzene** are not detailed in the provided results, a general and widely used method for synthesizing aryl isothiocyanates from

primary amines involves the use of carbon disulfide[5][6].

Protocol: Synthesis from 4-phenoxyaniline

- Formation of Dithiocarbamate Salt: 4-phenoxyaniline (the corresponding primary amine) is dissolved in a suitable solvent (e.g., a biphasic system of water and ethyl acetate). An excess of carbon disulfide and a base (e.g., triethylamine or sodium bicarbonate) are added to the solution at room temperature[5][6]. The mixture is stirred to form the intermediate dithiocarbamate salt *in situ*.
- Decomposition to Isothiocyanate: A decomposition agent is introduced to the reaction mixture. Common reagents for this step include tosyl chloride or di-tert-butyl dicarbonate (Boc₂O) with a catalytic amount of DMAP[5][6].
- Workup and Purification: The reaction progress is monitored by techniques like Thin Layer Chromatography (TLC). Upon completion, the organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate. The solvent is removed under reduced pressure, and the crude product is purified, typically by column chromatography, to yield the pure **1-Isothiocyanato-4-phenoxybenzene**.

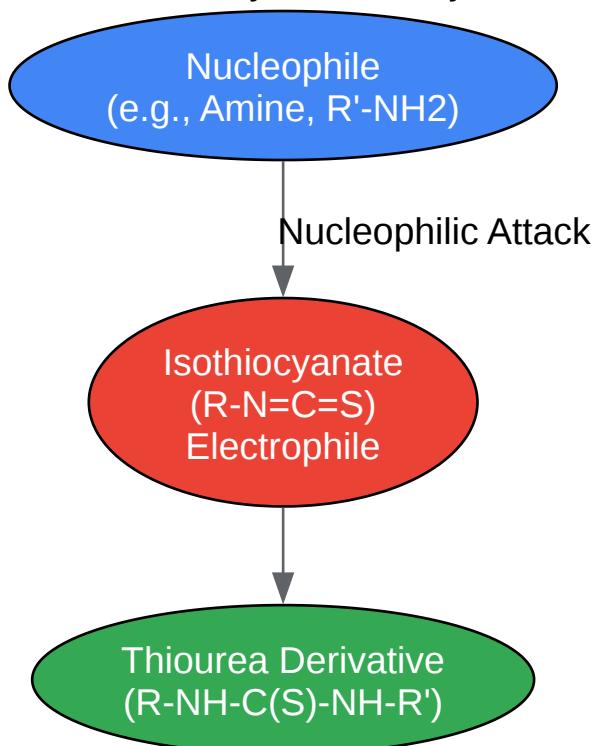
General Synthesis Workflow for Aryl Isothiocyanates

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General synthesis workflow for aryl isothiocyanates.

The core reactivity of **1-Isothiocyanato-4-phenoxybenzene** is centered on the electrophilic carbon atom of the isothiocyanate group. This allows for nucleophilic addition reactions, which are fundamental to its application in medicinal chemistry for creating complex molecules^[3].

Core Reactivity of Isothiocyanates

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Electrophilic nature of the isothiocyanate group.

Spectral Information

Characterization of **1-Isothiocyanato-4-phenoxybenzene** is typically performed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR): Both ^1H NMR and ^{13}C NMR data are available for this compound.^{[1][4]} ^{13}C NMR is particularly useful for identifying the characteristic signal of the isothiocyanate carbon.
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of the isothiocyanate functional group through its strong and characteristic asymmetric stretching vibration, typically observed in the $2000\text{-}2200\text{ cm}^{-1}$ region.
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and fragmentation pattern of the compound^[7].

Biological Activity and Potential Applications

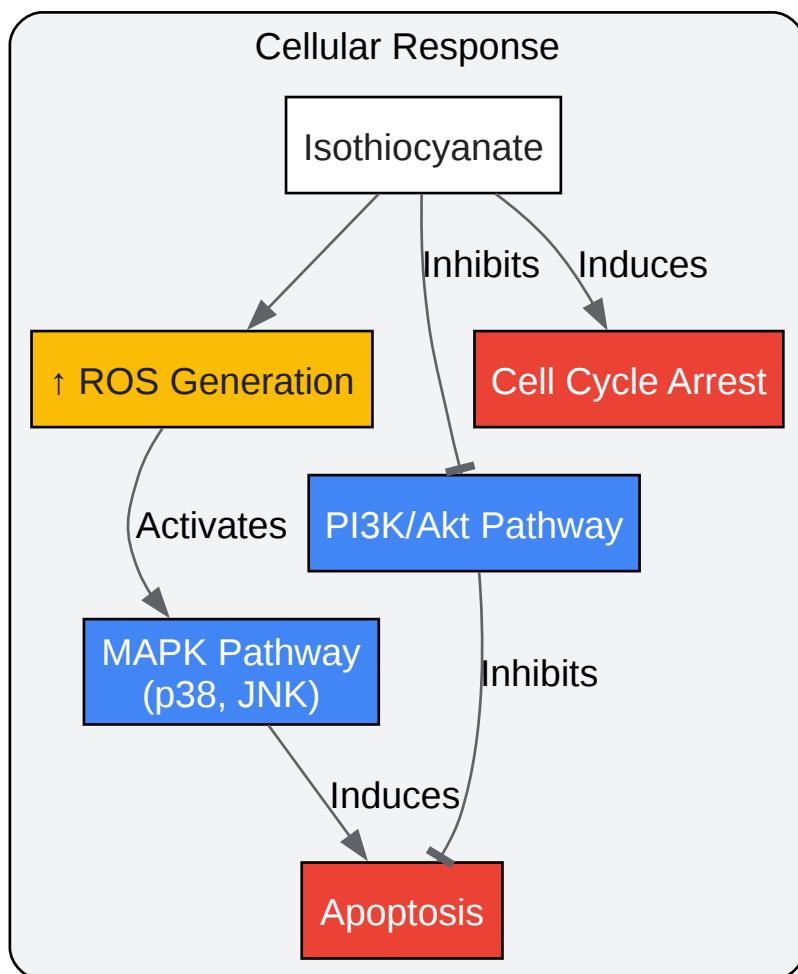
Isothiocyanates (ITCs) as a class are known for a wide range of biological activities, including anticancer and antimicrobial properties[8][9]. Natural ITCs like sulforaphane and phenethyl isothiocyanate (PEITC) have been extensively studied for their chemopreventive effects[8][10].

While specific biological studies on **1-Isothiocyanato-4-phenoxybenzene** are not detailed in the search results, its structural class suggests potential for similar activities. The mechanisms of action for related ITCs often involve the induction of apoptosis, modulation of cell cycle arrest, and interaction with key cellular signaling pathways[10][11].

Based on the known mechanisms of other isothiocyanates, a potential signaling pathway for the anticancer activity of **1-Isothiocyanato-4-phenoxybenzene** could involve the following steps:

- Induction of Oxidative Stress: Generation of reactive oxygen species (ROS) within cancer cells.
- Modulation of Signaling Pathways: Inhibition of pro-survival pathways like PI3K/Akt and activation of pro-apoptotic pathways such as MAPKs (p38, JNK)[10].
- Induction of Apoptosis: Triggering programmed cell death through both intrinsic (mitochondrial) and extrinsic pathways[10].
- Nrf2 Pathway Activation: Upregulation of antioxidant response element (ARE)-mediated genes, such as heme oxygenase-1 (HO-1), which can have protective effects in normal cells but complex roles in cancer cells[12].

Potential Anticancer Signaling Pathway for Isothiocyanates

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